

dCBP-1 solubility issues and recommended solvents

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Compound of Interest		
Compound Name:	dCBP-1	
Cat. No.:	B10823952	Get Quote

dCBP-1 Technical Support Center

Welcome to the technical support center for **dCBP-1**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the handling and use of **dCBP-1**, with a specific focus on solubility issues.

Frequently Asked Questions (FAQs)

Q1: What is dCBP-1 and what is its mechanism of action?

A1: **dCBP-1** is a potent and selective heterobifunctional degrader of the CREB-binding protein (CBP) and p300, which are closely related histone acetyltransferases (HATs).[1][2] As a Proteolysis Targeting Chimera (PROTAC), **dCBP-1** works by hijacking the E3 ubiquitin ligase Cereblon (CRBN) to induce the ubiquitination and subsequent proteasomal degradation of p300 and CBP.[3][4] This targeted degradation leads to a reduction in the expression of oncogenes like MYC, making **dCBP-1** a valuable tool for research in areas such as multiple myeloma.[1][3]

Q2: What are the primary recommended solvents for dissolving **dCBP-1**?

A2: The primary recommended solvent for dissolving **dCBP-1** is fresh, anhydrous Dimethyl Sulfoxide (DMSO).[3] Ethanol can also be used, but the solubility is lower than in DMSO.[3] **dCBP-1** is insoluble in water.[3]



Q3: I'm observing precipitation when preparing my **dCBP-1** stock solution in DMSO. What could be the cause and how can I fix it?

A3: Precipitation of **dCBP-1** in DMSO can be due to a few factors:

- Moisture in DMSO: DMSO is hygroscopic and can absorb moisture from the air, which significantly reduces the solubility of **dCBP-1**.[3] Always use fresh, anhydrous DMSO.
- Low Temperature: Solubility can decrease at lower temperatures. Gentle warming to 37°C and sonication can help to redissolve the compound.[5][6]
- Concentration: Exceeding the solubility limit will cause precipitation. Ensure you are not preparing a stock solution at a concentration higher than recommended.

Q4: Can I store my dCBP-1 stock solution? If so, under what conditions?

A4: Yes, **dCBP-1** stock solutions can be stored. For long-term storage (up to 1 year), it is recommended to aliquot the stock solution and store it at -80°C to avoid repeated freeze-thaw cycles.[3][7] For shorter-term storage (up to 1 month), -20°C is acceptable.[3]

Troubleshooting Guide: dCBP-1 Solubility Issues

This guide provides a systematic approach to troubleshooting common solubility problems with **dCBP-1**.

Problem: **dCBP-1** powder is not dissolving in DMSO.

Possible Cause	Troubleshooting Step
Poor quality or wet DMSO	Use fresh, anhydrous, high-purity DMSO.[3]
Concentration is too high	Refer to the solubility data table below and ensure you are not exceeding the maximum solubility.
Insufficient mixing	Vortex the solution thoroughly.
Low temperature	Gently warm the solution to 37°C and use an ultrasonic bath to aid dissolution.[5][6]



Problem: The dissolved **dCBP-1** precipitates out of solution over time.

Possible Cause	Troubleshooting Step	
Stock solution stored improperly	Aliquot and store at -80°C for long-term storage. [3][7] Avoid repeated freeze-thaw cycles.	
Introduction of water into the stock	Ensure pipette tips and tubes are dry. Use fresh, anhydrous DMSO.	
Supersaturated solution	The initial dissolution may have been forced. Try preparing a slightly more dilute stock solution.	

Quantitative Solubility Data

The following table summarizes the solubility of dCBP-1 in various solvents.

Solvent	Solubility	Molar Concentration (Approx.)	Notes
DMSO	100 mg/mL[3]	97.26 mM[3]	Use of fresh, moisture-free DMSO is critical.[3] Some sources report 50 mg/mL, which may require sonication and warming to 80°C.[5][6] [8]
Ethanol	50 mg/mL[3]	48.63 mM	_
Water	Insoluble[3]	N/A	

Experimental Protocols

Protocol 1: Preparation of a 100 mM dCBP-1 Stock Solution in DMSO

Materials:



- dCBP-1 powder (Molecular Weight: 1028.11 g/mol)[3]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Procedure:
 - 1. Weigh out 10.28 mg of dCBP-1 powder and place it in a sterile microcentrifuge tube.
 - 2. Add 100 μ L of anhydrous DMSO to the tube.
 - 3. Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming to 37°C and brief sonication can be used to facilitate dissolution if needed.
 - 4. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - 5. Store the aliquots at -80°C for long-term storage.[3][7]

Protocol 2: Preparation of a Working Solution for In Vitro Cell-Based Assays

This protocol provides a method to dilute the DMSO stock solution for cell culture experiments, minimizing solvent toxicity.

- Materials:
 - 100 mM dCBP-1 stock solution in DMSO
 - Appropriate cell culture medium
- Procedure:
 - 1. Thaw an aliquot of the 100 mM dCBP-1 stock solution.
 - 2. Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentration for your experiment (e.g., 10-1000 nM).[5][7]



3. Ensure the final concentration of DMSO in the cell culture medium is low (typically \leq 0.1%) to avoid solvent-induced cytotoxicity.

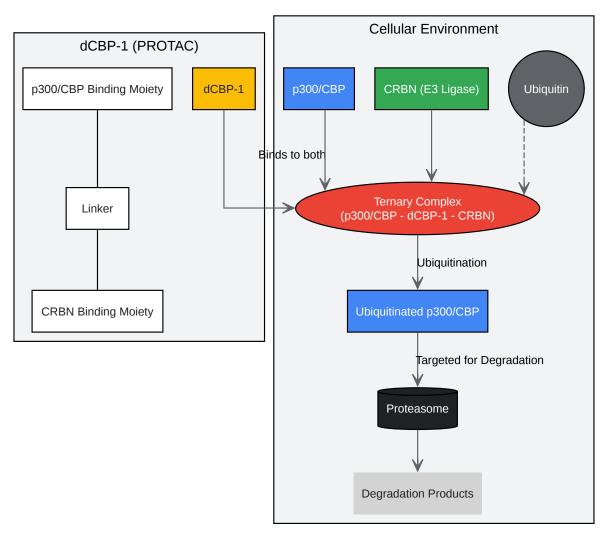
Protocol 3: Preparation of a Formulation for In Vivo Animal Experiments

This protocol describes the preparation of a **dCBP-1** formulation suitable for administration in animal models.

- Materials:
 - dCBP-1 stock solution in DMSO (e.g., 50 mg/mL)
 - PEG300
 - Tween 80
 - Saline or ddH₂O
- Procedure (Example for a 1 mL working solution):
 - 1. Start with a clear stock solution of dCBP-1 in DMSO.
 - 2. In a sterile tube, add 400 µL of PEG300.
 - 3. To the PEG300, add 100 μ L of the **dCBP-1** DMSO stock solution (e.g., 25 mg/mL) and mix thoroughly until the solution is clear.[7]
 - 4. Add 50 μL of Tween 80 to the mixture and mix until clear.[7]
 - 5. Add 450 µL of saline to bring the total volume to 1 mL and mix thoroughly.[7]
 - 6. This formulation should be prepared fresh on the day of use.[7]

Visualizations



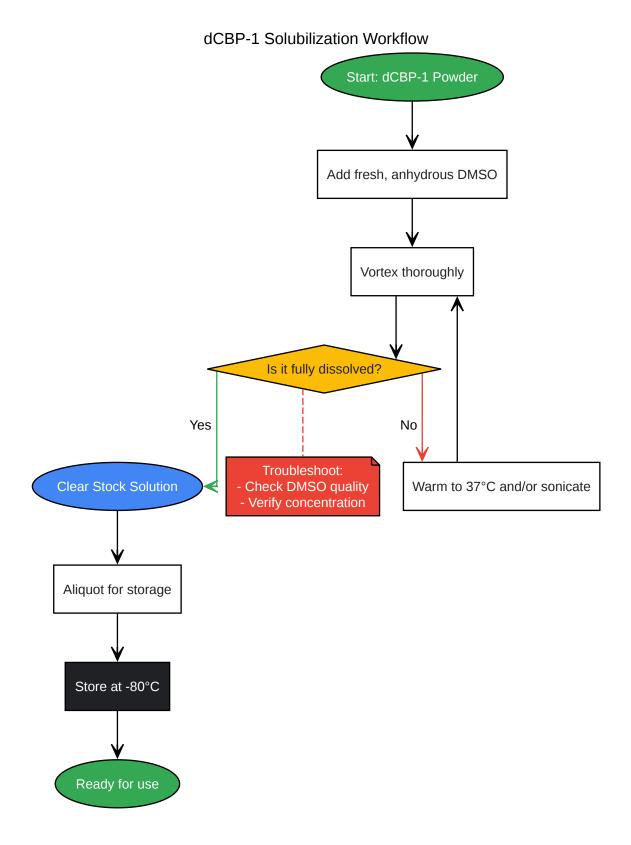


dCBP-1 Mechanism of Action

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Caption: dCBP-1 mediated degradation of p300/CBP.





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Caption: Recommended workflow for dissolving dCBP-1.



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